

5-Methyl-2-phenylhex-2-enal CAS number and synonyms

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Compound of Interest

Compound Name: 5-Methyl-2-phenylhex-2-enal

Cat. No.: B7823456

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5-Methyl-2-phenylhex-2-enal: A Technical Guide

CAS Number: 21834-92-4

Synonyms: Cocal, Cocoa Hexenal, 2-Phenyl-5-methyl-2-hexenal, 5-Methyl-2-phenyl-2-hexenal (natural), alpha-(3-methylbutylidene)benzeneacetaldehyde.^{[1][2][3][4][5]}

This technical guide provides an in-depth overview of **5-Methyl-2-phenylhex-2-enal**, a significant aroma compound utilized in the flavor and fragrance industries. The document details its chemical and physical properties, synthesis, toxicological data, and known biological activities, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

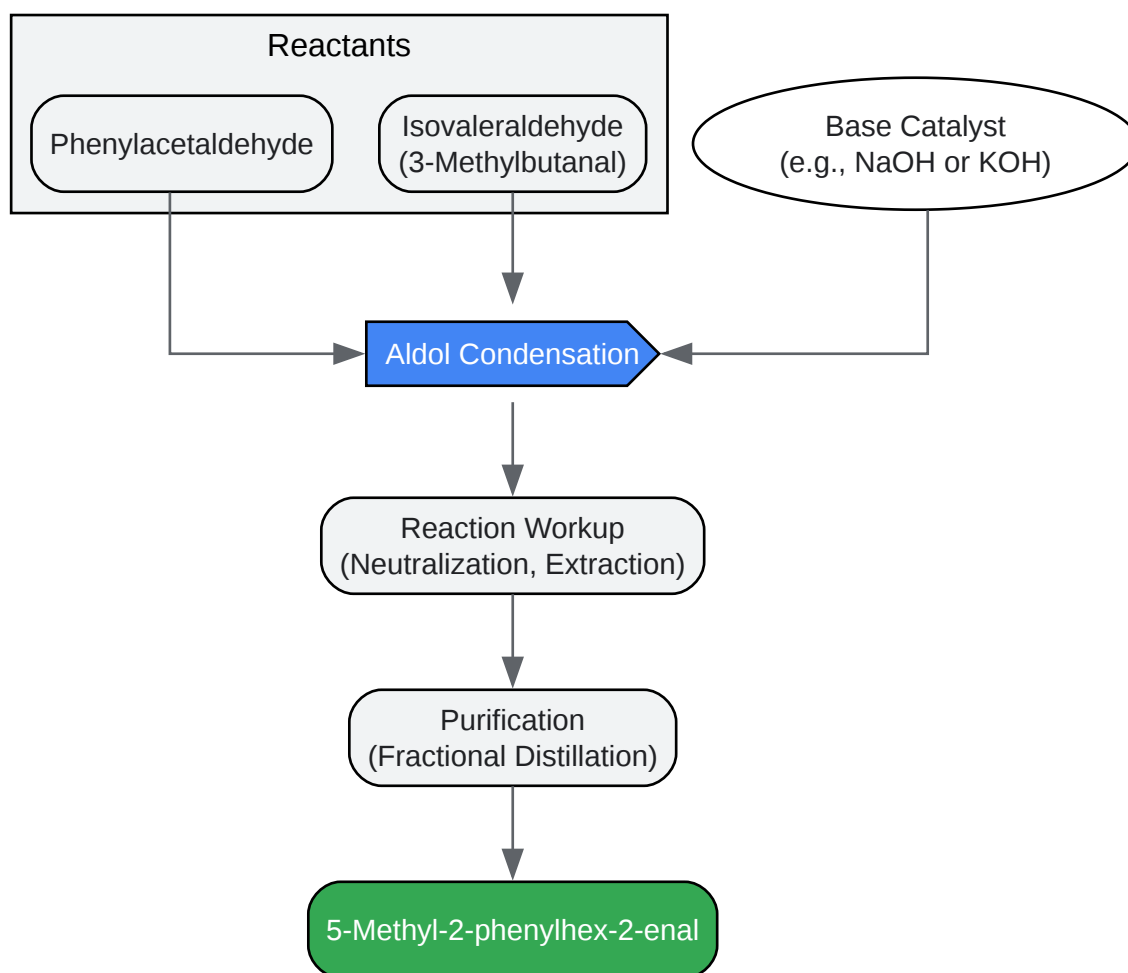
5-Methyl-2-phenylhex-2-enal is a colorless to pale yellow liquid known for its characteristic sweet, chocolate-like aroma.^{[1][3][6]} Its key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₆ O	[1][3][7][8]
Molecular Weight	188.27 g/mol	[2][3][7][9]
Appearance	Colorless to pale yellow clear liquid	[1][3][6]
Odor	Sweet, chocolate, cocoa, green, aldehydic	[2][6]
Density	0.973 g/mL at 25 °C	[2]
Boiling Point	290 °C	[7]
Flash Point	113 °C (closed cup)	[2][7]
Solubility	Insoluble in water; Soluble in organic solvents	[6]
Refractive Index	n _{20/D} 1.5310 - 1.5360	[6]

Synthesis

The primary method for the synthesis of **5-Methyl-2-phenylhex-2-enal** is through a base-catalyzed aldol condensation reaction.[9] This reaction involves the condensation of an enolate-forming aldehyde with another aldehyde that cannot form an enolate.

A logical workflow for the synthesis is presented below.



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Caption: Workflow for the synthesis of **5-Methyl-2-phenylhex-2-enal**.

Experimental Protocol: Synthesis via Aldol Condensation

The following protocol is a representative example of the synthesis of **5-Methyl-2-phenylhex-2-enal** based on the principles of aldol condensation.

- **Reaction Setup:** In a reaction vessel equipped with a stirrer and a dropping funnel, a solution of a base catalyst (e.g., sodium hydroxide in ethanol) is prepared.
- **Addition of Reactants:** A mixture of phenylacetaldehyde and isovaleraldehyde is added dropwise to the catalyst solution at a controlled temperature to manage the exothermic

reaction.

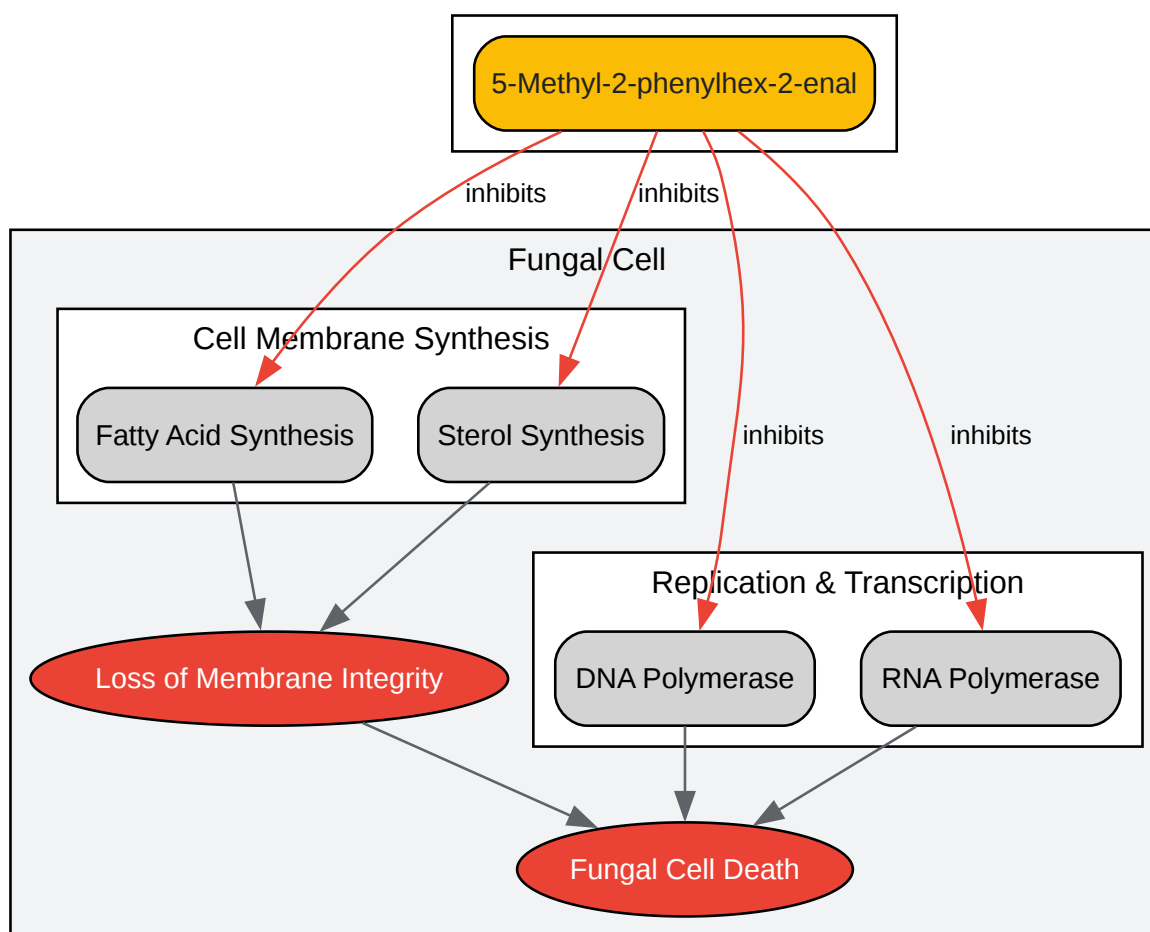
- **Reaction Monitoring:** The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC) to determine the consumption of the starting materials.
- **Workup:** Upon completion, the reaction mixture is quenched, typically by neutralization with a dilute acid. The organic layer is then separated from the aqueous layer. The organic phase is washed with brine and dried over an anhydrous salt like magnesium sulfate.
- **Purification:** The crude product is purified by fractional distillation under reduced pressure to yield **5-Methyl-2-phenylhex-2-enal**.

Biological Activity and Toxicological Profile

Antifungal Activity

5-Methyl-2-phenylhex-2-enal has been reported to exhibit antifungal properties.^[7] The proposed mechanisms of action include the inhibition of crucial biosynthetic pathways in fungi. It is suggested to inhibit the synthesis of fatty acids and sterols, which are essential components of the fungal cell membrane.^[7] Furthermore, it has been reported to inhibit the activity of both DNA and RNA polymerase, thereby disrupting fungal cell replication and protein synthesis.^[7]

The proposed antifungal mechanism is illustrated in the diagram below.



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Caption: Proposed antifungal mechanism of **5-Methyl-2-phenylhex-2-enal**.

Antioxidant and Anti-inflammatory Properties

While some sources suggest that **5-Methyl-2-phenylhex-2-enal** may possess antioxidant and anti-inflammatory properties, specific studies detailing the mechanisms, such as the modulation of NF- κ B or Nrf2 pathways, are not extensively documented in the current literature. This remains an area for future research.

Toxicological Evaluation

A 90-day subchronic oral toxicity study was conducted on **5-Methyl-2-phenylhex-2-enal** in F344 rats. The key parameters and findings of this study are summarized below.

Parameter	Details
Study Type	90-day repeated dose oral toxicity
Guideline	Based on OECD Guideline 408
Species	F344 rats
Administration	Oral gavage
Dose Levels	0, 8, 24, and 70 mg/kg body weight/day
Key Findings	No treatment-related mortality or clinical signs observed. Some minor changes in monocyte counts in females and organ weights at the highest dose were not considered toxicologically significant as they were not accompanied by histopathological changes.
NOAEL	70 mg/kg body weight/day (highest dose tested)

Experimental Protocol: 90-Day Oral Toxicity Study (OECD 408)

The following is a generalized protocol for a 90-day oral toxicity study as would be conducted under OECD Guideline 408.

- **Test Animals:** Young, healthy adult rodents (preferably rats) are acclimatized to laboratory conditions. Animals are randomly assigned to control and treatment groups (typically at least 10 males and 10 females per group).
- **Dose Administration:** The test substance is administered orally (by gavage, in diet, or in drinking water) daily for 90 days. At least three dose levels are used, with the highest dose inducing toxic effects but not death or severe suffering. A control group receives the vehicle only.
- **Observations:**
 - **Daily:** Clinical signs of toxicity and mortality.

- Weekly: Detailed clinical observations, body weight, and food/water consumption.
- At termination: Hematology and clinical biochemistry analyses are performed.
- Pathology: All animals (including those that die during the study) undergo a full necropsy. Organs are weighed, and tissues from the control and high-dose groups are examined histopathologically.

Analytical Methods

High-Performance Liquid Chromatography (HPLC) is a suitable method for the analysis of **5-Methyl-2-phenylhex-2-enal**.

Experimental Protocol: HPLC Analysis

The following is a representative HPLC method for the separation of **5-Methyl-2-phenylhex-2-enal**.

- Column: Newcrom R1 reverse-phase (RP) column.[\[1\]](#)
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid.[\[1\]](#) For Mass Spectrometry (MS) compatible applications, formic acid can be used in place of phosphoric acid.[\[1\]](#)
- Detection: UV detection is a common method for chromophore-containing compounds like **5-Methyl-2-phenylhex-2-enal**.
- Sample Preparation: The sample is dissolved in a suitable solvent, typically the mobile phase, and filtered before injection.

Applications

The primary application of **5-Methyl-2-phenylhex-2-enal** is in the food and fragrance industries.

- Flavoring Agent: It is used to impart cocoa and chocolate flavors in various food products.[\[3\]](#)
[\[10\]](#)

- Fragrance Component: Its sweet, chocolate-like aroma makes it a valuable ingredient in perfumes and cosmetics.[1][9]
- Chemical Intermediate: It serves as a precursor in the synthesis of other organic compounds, including potential pharmaceutical agents.[4][9]

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